

2-Chloro-4,6-dimethylnicotinamide: A Technical Overview of Chemical Properties

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Compound of Interest

Compound Name: 2-Chloro-4,6-dimethylnicotinamide

Cat. No.: B118945

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a consolidated overview of the known chemical properties of **2-Chloro-4,6-dimethylnicotinamide**. Due to the limited availability of public domain data, this document focuses on foundational chemical information. At present, detailed experimental protocols for its synthesis, comprehensive spectral analyses, and its role in biological signaling pathways are not extensively documented in publicly accessible literature.

Core Chemical Properties

2-Chloro-4,6-dimethylnicotinamide is a substituted pyridine derivative. Its fundamental chemical and physical properties are summarized below.

Property	Value	Citation(s)
CAS Number	140413-44-1	[1][2]
Molecular Formula	C ₈ H ₉ ClN ₂ O	[1][2]
Molecular Weight	184.62 g/mol	[1][2]
Appearance	White to off-white solid	[1][2]
Melting Point	154-155 °C	[1][2]
Boiling Point (Predicted)	270.7 ± 40.0 °C	[1][2]
Density (Predicted)	1.265 ± 0.06 g/cm ³	[1][2]
Storage Temperature	2-8 °C	[1][2]

Synthesis and Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis of **2-Chloro-4,6-dimethylnicotinamide** are not readily available in the surveyed literature. However, general synthetic strategies for related nicotinamide derivatives often involve the amidation of a corresponding nicotinic acid or its activated derivative. For instance, the synthesis of similar compounds has been achieved through the reaction of a 2-chloronicotinoyl chloride with an appropriate amine.

A generalized conceptual workflow for a potential synthesis is presented below. It is crucial to note that this is a hypothetical pathway and has not been experimentally verified for this specific compound based on the available data.

Caption: Conceptual synthetic workflow for **2-Chloro-4,6-dimethylnicotinamide**.

Spectroscopic Data

Experimental spectral data, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS), for **2-Chloro-4,6-dimethylnicotinamide** are not available in the public domain. For definitive structural confirmation and purity assessment, acquisition of this data would be a mandatory step in any research or development context.

Biological Activity and Signaling Pathways

Currently, there is no specific information in the public literature detailing the biological activity of **2-Chloro-4,6-dimethylnicotinamide** or its involvement in any signaling pathways. Research on structurally related nicotinamide derivatives has explored their potential as fungicides, suggesting that this class of compounds may have bioactivity. However, without direct experimental evidence, the biological profile of **2-Chloro-4,6-dimethylnicotinamide** remains uncharacterized.

The diagram below illustrates a generic representation of how a novel small molecule compound might be investigated for its effects on a cellular signaling pathway.

Caption: General workflow for investigating the biological activity of a compound.

In conclusion, while the basic chemical properties of **2-Chloro-4,6-dimethylnicotinamide** are documented, a significant gap exists in the publicly available scientific literature regarding its synthesis, spectral characterization, and biological function. Further experimental investigation is required to elucidate these aspects.

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References

- 1. CN104725303A - Synthetic method of 2-chloro-N-(4'-chlorodiphenyl-2-yl) nicotinamide - Google Patents [patents.google.com]
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